

# An In-depth Technical Guide to the Safe Handling of Cyclohexane-d12

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexane-d12

Cat. No.: B167423

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **Cyclohexane-d12** (C<sub>6</sub>D<sub>12</sub>), a deuterated solvent essential for Nuclear Magnetic Resonance (NMR) spectroscopy in advanced scientific research and pharmaceutical development.<sup>[1][2]</sup> Adherence to strict safety protocols is paramount when handling this compound due to its hazardous nature. This document outlines the critical safety data, handling procedures, and emergency responses necessary to ensure a safe laboratory environment.

## Section 1: Hazard Identification and Classification

**Cyclohexane-d12** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[3][4][5][6]</sup> It is a highly flammable liquid and vapor that can cause serious health effects.<sup>[3][4][5][6][7][8]</sup>

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.<sup>[3][4][5][6][9]</sup>
- H304: May be fatal if swallowed and enters airways.<sup>[3][4][5][6][9][10][11]</sup>
- H315: Causes skin irritation.<sup>[3][4][5][6][9]</sup>
- H319: Causes serious eye irritation.<sup>[3]</sup>

- H336: May cause drowsiness or dizziness.[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[11\]](#)

Signal Word: Danger[\[3\]](#)[\[4\]](#)[\[9\]](#)

Hazard Pictograms:

- Flame
- Health Hazard
- Exclamation Mark
- Environment

## Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **Cyclohexane-d12** is crucial for its safe handling and storage.

| Property                 | Value                          | Source         |
|--------------------------|--------------------------------|----------------|
| Molecular Formula        | C <sub>6</sub> D <sub>12</sub> | [4][7][8]      |
| Molecular Weight         | 96.23 g/mol                    | [2][4][9][12]  |
| Appearance               | Colorless liquid               | [2][3][7]      |
| Odor                     | Sweet, mild odor               | [2][7]         |
| Melting Point            | 6.5 °C / 43.7 °F               | [7][13]        |
| Boiling Point            | 78 °C / 172.4 °F to 80.7 °C    | [2][7][12][13] |
| Flash Point              | -18 °C / -0.4 °F (closed cup)  | [7][9]         |
| Density                  | 0.890 - 0.893 g/mL at 25 °C    | [2][7][12][13] |
| Autoignition Temperature | 245 °C / 473 °F                | [7]            |
| Solubility in Water      | Insoluble                      | [2][12]        |
| Vapor Pressure           | No data available              | [7]            |
| Explosive Limits         | Lower: 1.3%, Upper: 8.0%       | [7]            |

## Section 3: Toxicology and Exposure Limits

**Cyclohexane-d12** poses several health risks upon exposure. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

| Parameter       | Value            | Species | Source |
|-----------------|------------------|---------|--------|
| LD50 Oral       | >5,000 mg/kg     | Rat     | [10]   |
| LD50 Dermal     | >2,000 mg/kg     | Rabbit  | [10]   |
| LC50 Inhalation | > 32.88 mg/l air | Rat     | [3]    |

Occupational Exposure Limits:

| Guideline     | Limit                             | Notes                                |
|---------------|-----------------------------------|--------------------------------------|
| ACGIH OEL TWA | 100 ppm                           | Central Nervous System impairment[3] |
| OSHA PEL TWA  | 300 ppm (1050 mg/m <sup>3</sup> ) | [3]                                  |

#### Symptoms of Exposure:

- Inhalation: Causes respiratory tract irritation. Vapors may lead to drowsiness, dizziness, central nervous system depression, chest pain, and pulmonary edema.[3]
- Skin Contact: Causes skin irritation and may be harmful if absorbed through the skin.[3]
- Eye Contact: Causes serious eye irritation.[3]
- Ingestion: May be fatal if swallowed and enters airways due to aspiration hazard.[3][10][11]  
Can cause gastrointestinal disturbance.[3]

## Section 4: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize the risks associated with **Cyclohexane-d12**.

#### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[1][14]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4][11][14][15] No smoking in handling areas.[3][4][11][14]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][11][14]
- Ground and bond containers and receiving equipment to prevent static discharge.[3][11][14][15] Use only non-sparking tools.[3][11]
- Avoid contact with skin and eyes.[3] Wear appropriate personal protective equipment (PPE). [1][3]

- Avoid breathing vapors or mist.[3]
- Handle in accordance with good industrial hygiene and safety practices.[3] Wash hands thoroughly after handling.[3][11]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][10][11]
- Keep away from sources of ignition.[15][16]
- Store locked up.[3]
- Incompatible materials include strong oxidizing agents and nitrogen oxides.[7][10]

## Section 5: Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Cyclohexane-d12**:

| PPE Type               | Specifications                                                                                                                                                                  |
|------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Safety glasses with side-shields or chemical safety goggles. A face shield may also be necessary.[3][14]                                                                        |
| Skin Protection        | Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing such as a lab coat or coveralls.[3][14]                                                                   |
| Respiratory Protection | A NIOSH/CEN approved respirator with an organic vapor cartridge is necessary when ventilation is inadequate or for exposures exceeding the occupational exposure limits.[3][14] |

## Section 6: Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)[\[7\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[\[3\]](#)[\[7\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[\[3\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide for small fires. For large fires, use water spray, fog, or foam.[\[3\]](#)[\[7\]](#)[\[11\]](#) Water may be ineffective but can be used to cool containers.[\[7\]](#)[\[14\]](#)
- Specific Hazards: Highly flammable liquid and vapor.[\[3\]](#)[\[4\]](#)[\[7\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[4\]](#)[\[7\]](#)[\[11\]](#) Containers may explode when heated.[\[7\]](#) Hazardous decomposition products include carbon oxides (CO, CO<sub>2</sub>).[\[4\]](#)[\[7\]](#)[\[11\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[14\]](#)

## Section 7: Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

#### Personal Precautions:

- Evacuate personnel to a safe area.[\[3\]](#)
- Ensure adequate ventilation.[\[3\]](#)
- Remove all sources of ignition.[\[3\]](#)[\[15\]](#)

- Avoid breathing vapors, mist, or gas.[\[3\]](#)
- Wear appropriate personal protective equipment.[\[3\]](#)

Environmental Precautions:

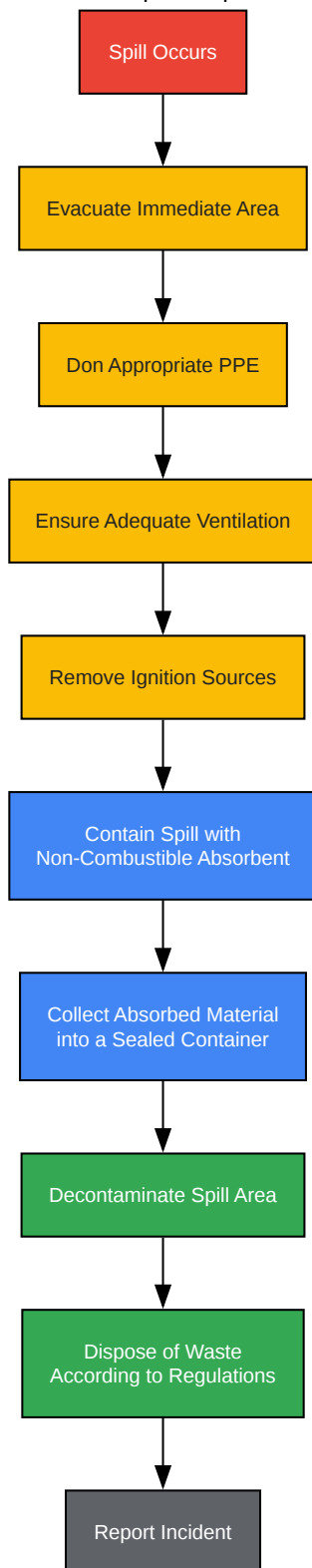
- Prevent further leakage or spillage if safe to do so.[\[3\]](#)
- Do not let the product enter drains, sewers, or waterways as it is very toxic to aquatic life.[\[3\]](#)  
[\[7\]](#)[\[14\]](#)

Containment and Cleaning Up:

- Contain the spillage.
- Absorb with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[\[3\]](#)[\[16\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[3\]](#)[\[11\]](#)
- Disposal must be in accordance with applicable federal, state, and local regulations.[\[3\]](#)

Below is a logical workflow for handling a **Cyclohexane-d12** spill.

## Cyclohexane-d12 Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **Cyclohexane-d12** spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. armar-europa.de [armar-europa.de]
- 2. CYCLOHEXANE-D12 | 1735-17-7 [chemicalbook.com]
- 3. isotope.com [isotope.com]
- 4. carlroth.com [carlroth.com]
- 5. Cyclohexane-D12 | C6H12 | CID 123129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. シクロヘキサン-d12 ≥99.6 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 10. carlroth.com [carlroth.com]
- 11. chemos.de [chemos.de]
- 12. 1735-17-7 CAS MSDS (CYCLOHEXANE-D12) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. Cyclohexane-d12 D = 99.6atom 1735-17-7 [sigmaaldrich.com]
- 14. Safe Handling and Storage Guidelines for Cyclohexane | Aure Chemical [aurechem.com]
- 15. cpchem.com [cpchem.com]
- 16. Mobile [my.chemius.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Cyclohexane-d12]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167423#cyclohexane-d12-material-safety-data-sheet-handling]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)